

Application Notes: Visualizing BRD4 Protein Degradation with ZXH-3-26 Using Immunofluorescence

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Compound of Interest

Compound Name: ZXH-3-26

Cat. No.: B15621604

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Audience: Researchers, scientists, and drug development professionals.

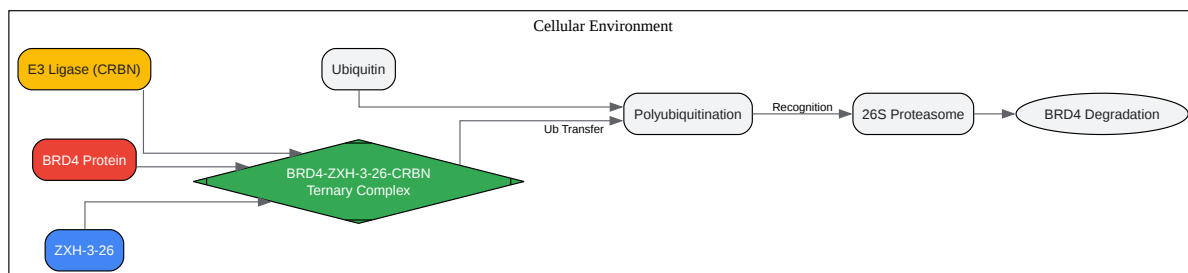
Introduction

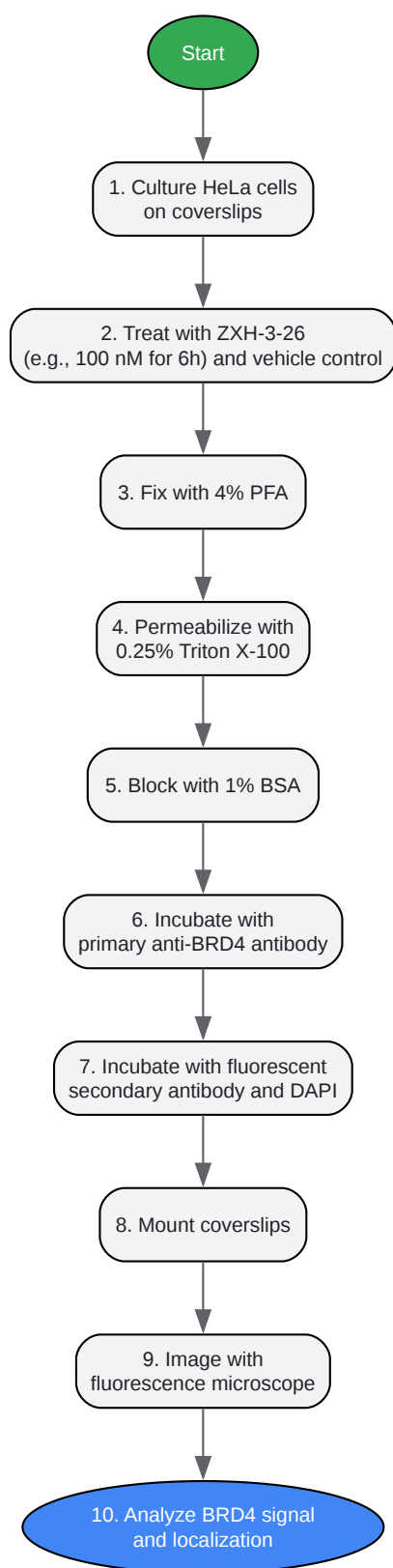
ZXH-3-26 is a potent and selective Proteolysis Targeting Chimera (PROTAC) designed to induce the degradation of the bromodomain-containing protein 4 (BRD4).^{[1][2]} BRD4 is a key epigenetic reader and transcriptional regulator, making it an attractive therapeutic target in oncology and other diseases.^[3] **ZXH-3-26** functions by hijacking the cell's natural protein disposal system. It is a heterobifunctional molecule that simultaneously binds to BRD4 and the E3 ubiquitin ligase Cereblon (CRBN).^[4] This proximity induces the ubiquitination of BRD4, marking it for degradation by the 26S proteasome.^[1] This application note provides a detailed protocol for immunofluorescence staining to visualize the **ZXH-3-26**-mediated degradation of BRD4 in cultured cells.

Mechanism of Action of ZXH-3-26

The signaling pathway for **ZXH-3-26**-induced BRD4 degradation is a key aspect of its function as a PROTAC. The process begins with the formation of a ternary complex between BRD4,

ZXH-3-26, and the E3 ubiquitin ligase, Cereblon. This proximity, facilitated by **ZXH-3-26**, allows for the transfer of ubiquitin molecules to BRD4. The polyubiquitinated BRD4 is then recognized and degraded by the proteasome.





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